

storage and handling recommendations for 1-Benzyl-1-methylbiguanide Hydrochloride

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Compound of Interest

Compound Name: 1-Benzyl-1-methylbiguanide
Hydrochloride

Cat. No.: B1147065

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Technical Support Center: 1-Benzyl-1-methylbiguanide Hydrochloride

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and troubleshooting for **1-Benzyl-1-methylbiguanide Hydrochloride** (CAS No. 2123-07-1).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for 1-Benzyl-1-methylbiguanide Hydrochloride?

A: To ensure the long-term stability of **1-Benzyl-1-methylbiguanide Hydrochloride**, it is recommended to store it in a tightly sealed container in a dry, cool, and well-ventilated place.^[1] For optimal stability, refrigerated storage at 2-8°C is recommended, which can extend the shelf life to at least 36 months.^[2] The compound is hygroscopic, meaning it can absorb moisture from the air, so storage under an inert atmosphere is also advised to protect from moisture.^[1]^[3]

Q2: How does temperature and humidity affect the stability of this compound?

A: **1-Benzyl-1-methylbiguanide Hydrochloride** is sensitive to both elevated temperatures and moisture.^[2] At ambient temperature and under dry conditions, the compound is stable for at least 24 months.^[2] However, exposure to 60% relative humidity can reduce its stability to 12-18 months.^[2] Storing the compound at 40°C can limit its stability to 6-12 months, even under dry conditions.^[2]

Q3: What is the physical appearance of **1-Benzyl-1-methylbiguanide Hydrochloride**?

A: It is a crystalline powder that is white to off-white in color.^[2] It maintains a stable solid crystalline structure under standard ambient conditions.^[2]

Q4: What are the known incompatibilities for this compound?

A: Strong oxidizing agents and water are listed as incompatible materials for similar biguanide hydrochlorides.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has changed color or appears clumpy.	Exposure to moisture due to its hygroscopic nature. [2] [3]	Discard the reagent as its integrity may be compromised. In the future, ensure the container is tightly sealed and stored in a desiccator or under an inert atmosphere.
Inconsistent experimental results.	Compound degradation due to improper storage.	Verify the storage conditions (temperature and humidity) and the age of the compound. If stored improperly or for an extended period, consider using a fresh batch.
Difficulty dissolving the compound.	The compound is slightly soluble in water and methanol. [3]	Use appropriate solvents and consider gentle heating or sonication to aid dissolution. Always check the solubility information for your specific experimental conditions.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ ClN ₅	[2]
Molecular Weight	241.72 g/mol	[2]
Melting Point	148-151°C	[2]
Storage Temperature	2-8°C (Refrigerator) for optimal stability	[2][3]
Shelf Life (Refrigerated)	At least 36 months	[2]
Shelf Life (Ambient, Dry)	At least 24 months	[2]
Shelf Life (60% Relative Humidity)	12-18 months	[2]
Shelf Life (40°C, Dry)	6-12 months	[2]

Experimental Protocols

Protocol 1: General Procedure for Assessing Compound Stability

This protocol provides a general framework for assessing the stability of **1-Benzyl-1-methylbiguanide Hydrochloride** under specific laboratory conditions.

1. Materials:

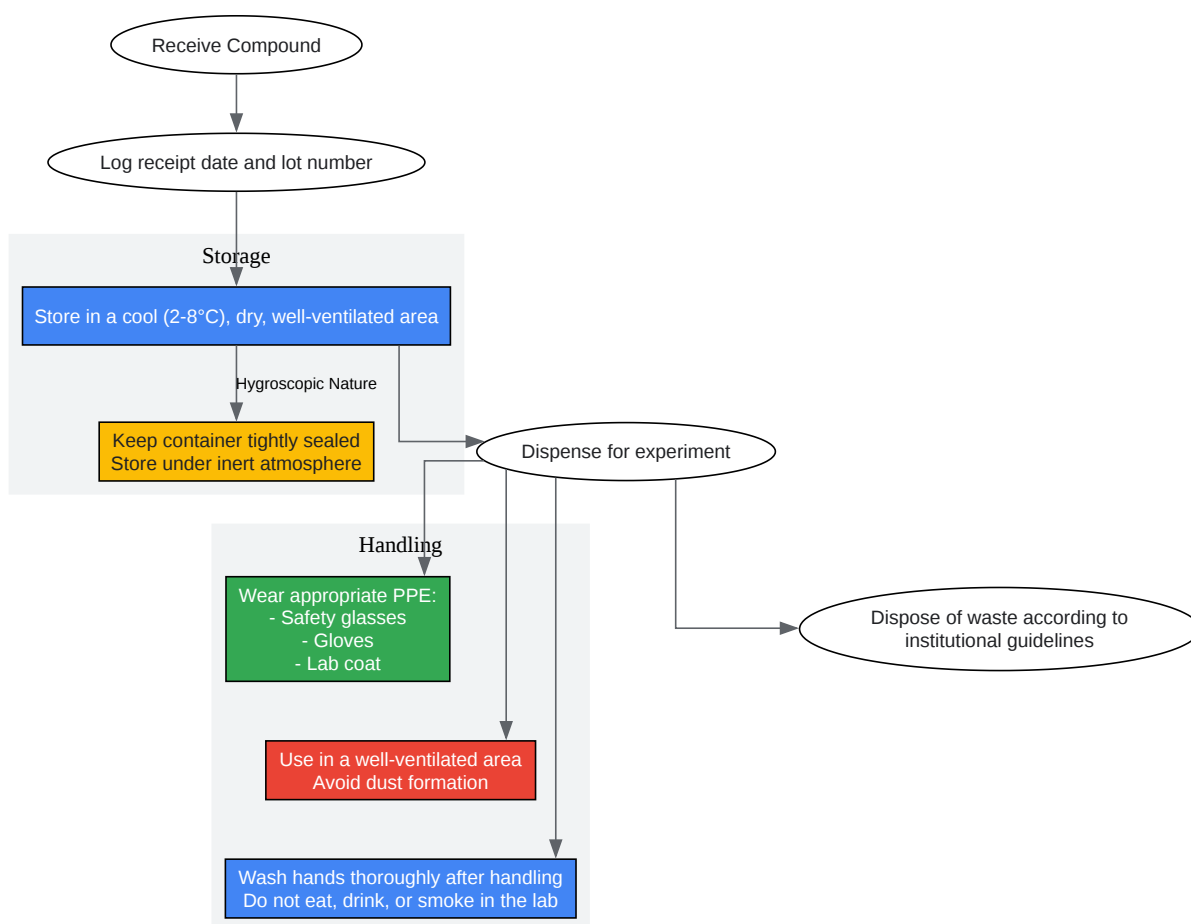
- **1-Benzyl-1-methylbiguanide Hydrochloride**
- High-performance liquid chromatography (HPLC) system
- Analytical column suitable for polar compounds (e.g., C18)
- Appropriate mobile phase (e.g., acetonitrile/water with a suitable buffer)
- UV detector
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Environmental chamber or incubator

2. Method:

- Initial Analysis (T=0):

- Prepare a stock solution of the compound of known concentration in a suitable solvent.
- Perform an initial HPLC analysis to determine the purity and peak area of the compound. This will serve as the baseline.
- Sample Storage:
 - Aliquot the compound into several vials.
 - Store the vials under the desired experimental conditions (e.g., specific temperature and humidity).
- Time-Point Analysis:
 - At predetermined time intervals (e.g., 1, 3, 6, 12 months), retrieve a vial from storage.
 - Prepare a sample for HPLC analysis from the stored vial, following the same procedure as the initial analysis.
 - Analyze the sample by HPLC and record the peak area of the compound.
- Data Analysis:
 - Compare the peak area of the compound at each time point to the initial peak area.
 - Calculate the percentage of degradation over time.

Visualizations



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Caption: Workflow for the proper storage and handling of **1-Benzyl-1-methylbiguanide Hydrochloride**.

Safety and Handling Recommendations

Disclaimer: No specific Safety Data Sheet (SDS) for **1-Benzyl-1-methylbiguanide**

Hydrochloride was found in the public domain. The following recommendations are based on safety information for structurally similar compounds, such as Metformin hydrochloride, and general laboratory safety practices.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.^[1]
- Ventilation: Use this compound in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.^[1] Avoid creating dust.^[1]
- Hygiene: Wash hands thoroughly with soap and water after handling the compound.^[1] Do not eat, drink, or smoke in the laboratory.^[4]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
 - Skin Contact: In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
 - Ingestion: If swallowed, wash out mouth with water provided person is conscious. Call a physician.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.^[5] Do not allow material to enter drains or water sources.^[5]

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